

# Heptylamine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Heptylamine*

Cat. No.: B089852

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## Introduction

**Heptylamine**, also known as 1-aminoheptane or n-**heptylamine**, is a primary alkylamine with the chemical formula  $\text{CH}_3(\text{CH}_2)_6\text{NH}_2$ . It is a versatile chemical intermediate with applications in various fields, including organic synthesis, analytical chemistry, and materials science. In the context of drug development, its properties as a primary amine make it a useful building block for the synthesis of more complex molecules and a valuable tool in analytical methodologies. This technical guide provides an in-depth overview of the core chemical and physical properties of **heptylamine**, detailed experimental protocols for their determination, and visualizations of key processes.

## Chemical and Physical Properties

**Heptylamine** is a colorless to slightly yellow liquid at room temperature with a characteristic amine odor.<sup>[1][2]</sup> Its properties are largely dictated by the presence of the polar amino group at the end of a nonpolar seven-carbon alkyl chain. This structure imparts both hydrophilic and lipophilic characteristics to the molecule.

## Data Presentation: Core Properties

The following tables summarize the key physical and chemical properties of **heptylamine**, compiled from various sources.

Table 1: General and Physical Properties of **Heptylamine**

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>17</sub> N	[1][3]
Molecular Weight	115.22 g/mol	[4][5][6]
Appearance	Clear, colorless to slightly yellow liquid	[1][2]
Odor	Amine-like, fishy	[2]
Density	0.777 g/mL at 25 °C	[4][5]
Boiling Point	154-156 °C	[1][4][5]
Melting Point	-23 °C	[3][7]
Flash Point	44 °C (closed cup)	[8]
Vapor Pressure	2.89 mmHg at 25 °C	[9]
Refractive Index (n <sub>20/D</sub> )	1.424	[4][5]
pKa	10.67 at 25 °C	[9]

Table 2: Solubility Profile of **Heptylamine**

Solvent	Solubility	References
Water	Slightly soluble (6791 mg/L at 25 °C)	[9]
Ethanol	Miscible	
Ether	Miscible	
5% HCl	Soluble	[10]

Table 3: Identification and Safety Information for **Heptylamine**

Identifier/Parameter	Value	References
CAS Number	111-68-2	<a href="#">[1]</a> <a href="#">[7]</a>
EC Number	203-895-8	<a href="#">[5]</a>
Beilstein Registry Number	1731688	<a href="#">[5]</a>
Hazard Statements	H226, H301, H314, H317, H411	<a href="#">[8]</a>
Signal Word	Danger	<a href="#">[8]</a>

## Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **heptylamine**, as well as a common synthesis route and an analytical application.

### Determination of Boiling Point (Micro-Boiling Point Method)

Objective: To determine the boiling point of a small sample of **heptylamine**.

Materials:

- **Heptylamine** sample
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or similar heating apparatus
- Mineral oil
- Bunsen burner or hot plate

Procedure:

- Introduce a small amount of **heptylamine** into a small test tube.
- Place a capillary tube, sealed at one end, open end down into the **heptylamine** sample.
- Attach the test tube to a thermometer using a rubber band or wire.
- Place the assembly into a Thiele tube containing mineral oil, ensuring the **heptylamine** sample is below the oil level.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed, then remove the heat source.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

## Determination of Density (Pycnometer Method)

Objective: To accurately determine the density of **heptylamine**.

Materials:

- **Heptylamine** sample
- Pycnometer (a specific gravity bottle of a known volume)
- Analytical balance
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty pycnometer on an analytical balance and record the mass ( $m_1$ ).

- Fill the pycnometer with **heptylamine**, ensuring there are no air bubbles.
- Place the stopper in the pycnometer and allow any excess liquid to overflow.
- Carefully wipe the outside of the pycnometer dry.
- Weigh the filled pycnometer and record the mass ( $m_2$ ).
- Measure the temperature of the **heptylamine**.
- The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_1) / V$ , where  $V$  is the calibrated volume of the pycnometer.

## Determination of Solubility in Water (Flask Method)

Objective: To determine the solubility of **heptylamine** in water at a specific temperature.

Procedure:

- Add an excess amount of **heptylamine** to a known volume of distilled water in a flask.
- Stopper the flask and shake it vigorously at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the mixture to stand undisturbed until the two phases have clearly separated.
- Carefully withdraw a known volume of the aqueous layer using a pipette, being cautious not to disturb the undissolved **heptylamine**.
- Determine the concentration of **heptylamine** in the aqueous sample using a suitable analytical method, such as gas chromatography or titration with a standard acid.
- The solubility is expressed as the mass of **heptylamine** per volume of water (e.g., mg/L).[\[11\]](#)

## Synthesis of n-Heptylamine from Heptaldoxime

Objective: To synthesize n-**heptylamine** via the reduction of heptaldoxime.[\[12\]](#)[\[13\]](#)

Materials:

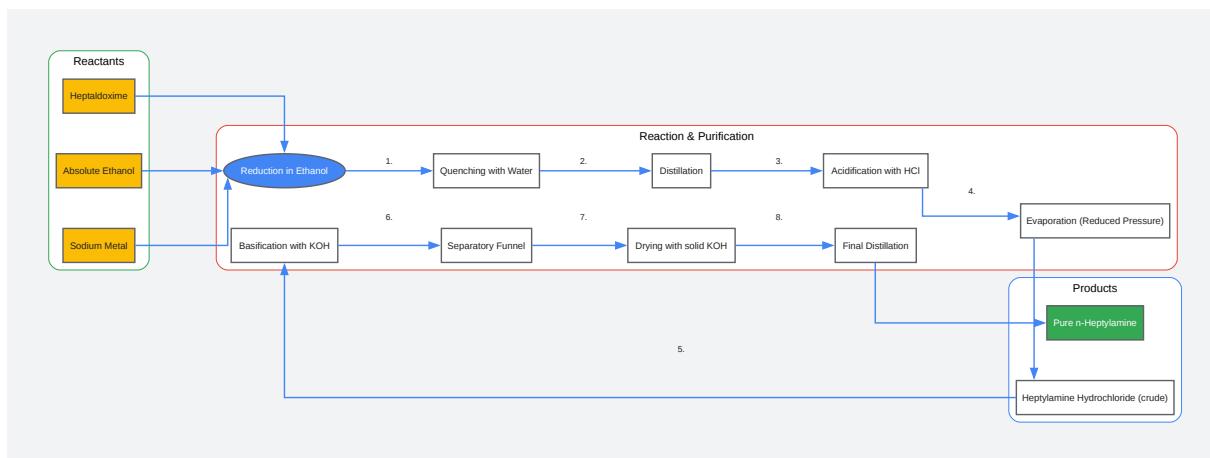
- Heptaldoxime
- Absolute ethanol
- Sodium metal
- Water
- Concentrated Hydrochloric Acid
- 40% Potassium Hydroxide solution
- Solid Potassium Hydroxide

#### Procedure:

- Dissolve heptaldoxime in absolute ethanol in a round-bottomed flask equipped with a reflux condenser and heat to boiling.
- Once boiling, turn off the heat and add strips of sodium metal through the condenser at a rate that maintains the boiling.
- After all the sodium has dissolved, cool the flask and dilute the contents with water.
- Distill the mixture, collecting the distillate in a solution of hydrochloric acid.
- Remove the ethanol and water from the distillate under reduced pressure to crystallize the **heptylamine** hydrochloride.
- Cool the flask and add a 40% potassium hydroxide solution to liberate the free amine.
- Separate the amine layer and dry it with solid potassium hydroxide.
- Distill the dried amine to obtain pure n-**heptylamine**, collecting the fraction at 152-157 °C.  
[12][13]

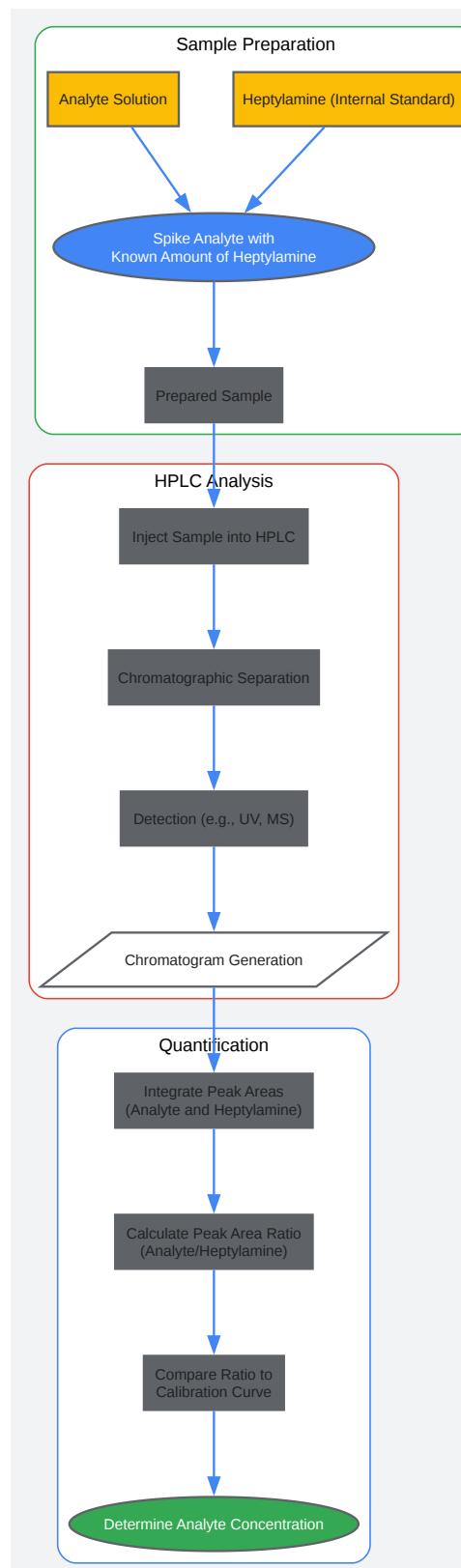
## Mandatory Visualizations

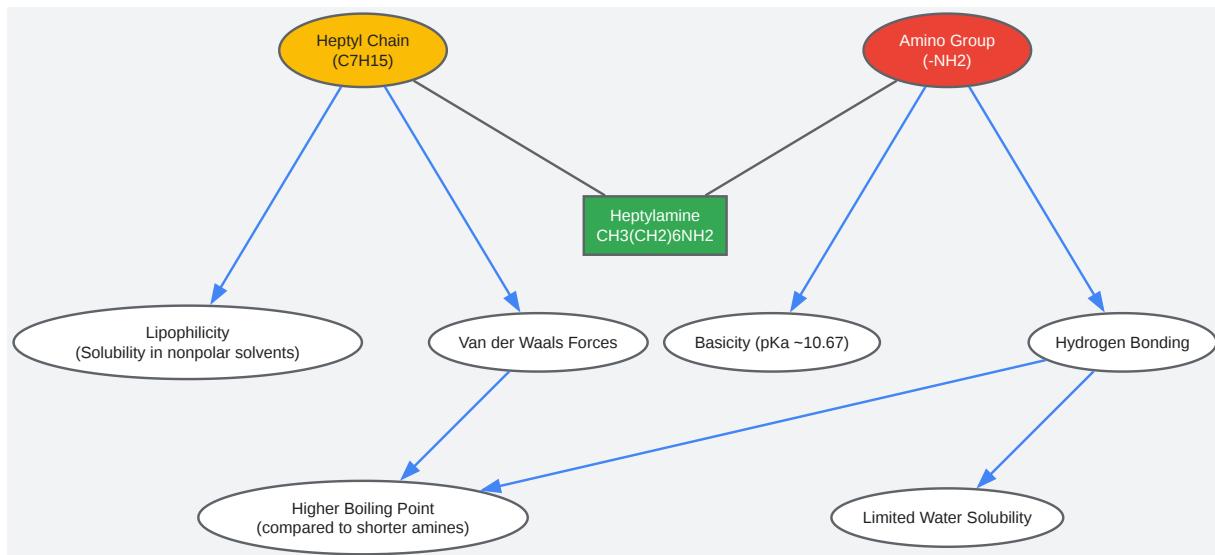
## Synthesis of n-Heptylamine Workflow

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Caption: Workflow for the synthesis of **n-heptylamine** from heptaldoxime.

## Heptylamine as an Internal Standard in HPLC





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